

p-Hydroxycocaine: A Minor but Active Metabolite of Cocaine

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Compound of Interest

Compound Name: *p*-hydroxycocaine

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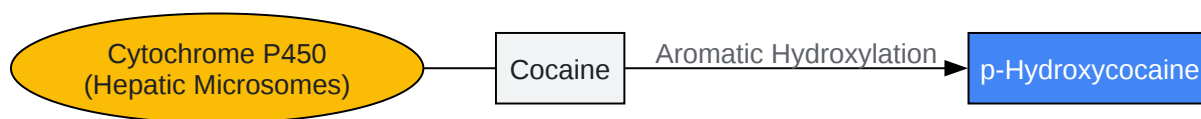
Introduction

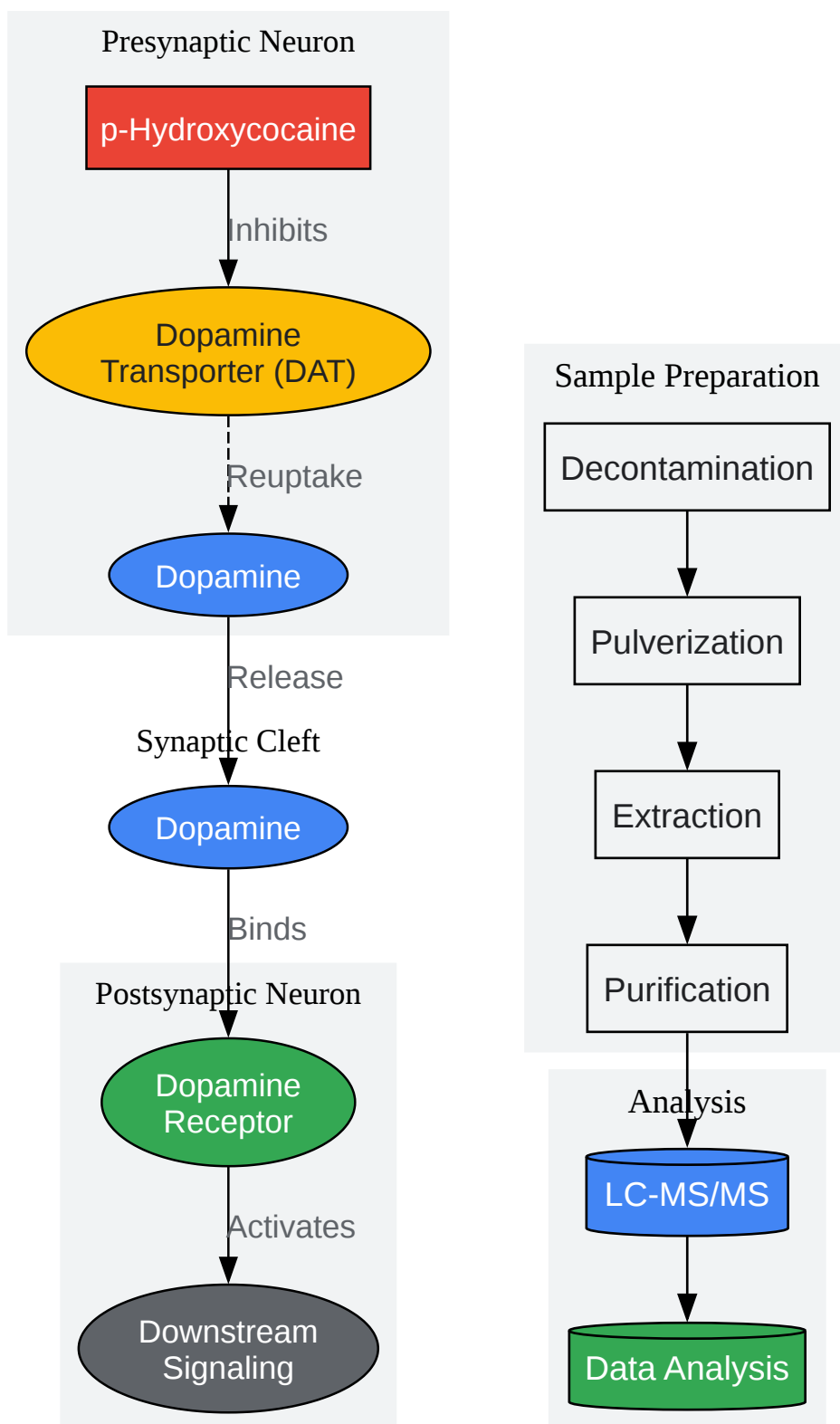
Cocaine, a potent psychostimulant, undergoes extensive metabolism in the body, leading to the formation of numerous metabolites. While benzoylecgonine and ecgonine methyl ester are the major products of cocaine hydrolysis, a smaller fraction is metabolized through oxidative pathways. This guide focuses on **p-hydroxycocaine**, a minor yet pharmacologically active metabolite formed through the hydroxylation of the cocaine molecule. Understanding the formation, detection, and biological activity of **p-hydroxycocaine** is crucial for a comprehensive toxicological profile of cocaine and for the development of targeted therapeutic interventions.

Metabolic Pathway of Cocaine to p-Hydroxycocaine

Cocaine is metabolized in the liver by a series of enzymatic reactions. The formation of **p-hydroxycocaine** is a result of aromatic hydroxylation, a reaction catalyzed by cytochrome P450 (CYP) enzymes in hepatic microsomes.[1][2] This oxidative pathway represents a minor route of cocaine metabolism compared to the primary hydrolytic pathways.[3] Studies in animal models have shown that hepatic microsomes from mice, rats, and guinea pigs can catalyze the oxidation of cocaine to both m- and **p-hydroxycocaines**.[4] The total amount of these hydroxycocaines is reported to be less than 12% of norcocaine, another microsomal metabolite.[4]

The metabolic conversion of cocaine to **p-hydroxycocaine** can be visualized as follows:





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